

# A Comparative Analysis of Vat Blue 4B and Prussian Blue in Pigment Applications

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## Compound of Interest

Compound Name: *Vat Blue 4B*

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A comprehensive guide for researchers, scientists, and professionals in drug development on the performance characteristics of **Vat Blue 4B** and Prussian blue as pigments.

This guide provides a detailed comparison of the synthetic organic pigment **Vat Blue 4B** (as Pigment Blue 60) and the inorganic synthetic pigment Prussian blue (Pigment Blue 27). The selection of a pigment is critical in many applications, influencing not only the aesthetic quality but also the stability and longevity of the final product. This document aims to provide a clear, data-driven comparison to aid in the selection process for various pigment applications, from industrial coatings and inks to specialized scientific uses.

## Overview of Pigments

**Vat Blue 4B** (Pigment Blue 60, Indanthrone Blue) is an anthraquinone-based vat dye that is also used as a high-performance organic pigment.<sup>[1][2]</sup> It is known for its exceptional fastness properties, making it a preferred choice for applications demanding high durability.<sup>[3]</sup>

Prussian blue (Pigment Blue 27, Iron Blue) is a synthetic inorganic pigment, iron(III) hexacyanoferrate(II), and holds the distinction of being the first modern synthetic pigment.<sup>[4]</sup> It is widely recognized for its intense blue color, high tinting strength, and cost-effectiveness.<sup>[4][5]</sup>

## Comparative Performance Data

The following table summarizes the key performance indicators for **Vat Blue 4B** and Prussian blue based on available technical data.

Property	Vat Blue 4B (Pigment Blue 60)	Prussian Blue (Pigment Blue 27)	Test Method Reference
Colour Index Name	Pigment Blue 60	Pigment Blue 27	-
Chemical Class	Anthraquinone	Iron Cyanide Complex	-
Lightfastness (Blue Wool Scale)	8	8 (mass tone)	ISO 105-B02
Heat Stability	High	Decomposes at high temperatures	GB/T 1716-1979
Chemical Resistance			
Acid Resistance	Good	Good (decomposed by strong acids)[6]	GB/T 5211.6-85
Alkali Resistance	Excellent	Poor (decomposes)[6]	-
Oil Absorption ( g/100g )	Not specified	45	ASTM D281
pH Value	Not specified	3.0 - 6.0[7]	ISO 787-9
Tinting Strength	High	High[6]	ASTM D387
Particle Size	Fine	Very fine (0.01 - 0.2 micrometers)[5]	Laser Diffraction

## Experimental Protocols

The following are summaries of standard methodologies for testing key pigment properties.

### Lightfastness Testing (ISO 105-B02)

This method determines the resistance of a color to fading upon exposure to a xenon arc lamp, which simulates natural sunlight.[8]

- Principle: A specimen of the pigmented material is exposed to the light source under controlled conditions alongside a set of standardized blue wool references (rated 1 to 8, with 8 being the most lightfast).[9]

- Procedure:
  - Prepare test specimens of the pigmented material.
  - Mount the specimens and the blue wool references in a holder.
  - Expose the samples in a xenon arc test chamber.
  - Periodically assess the change in color of the test specimen against the fading of the blue wool references.
- Evaluation: The lightfastness rating is the number of the blue wool reference that shows a similar degree of fading to the test specimen.[\[10\]](#)

## Heat Stability Testing (Based on GB/T 1716-79)

This method evaluates the ability of a pigment to withstand high temperatures without changing color.[\[11\]](#)

- Principle: The pigment is heated to a specified temperature for a set duration and any color change is compared to an unheated sample.[\[11\]](#)
- Procedure:
  - Place a known quantity of the dry pigment powder in a crucible.
  - Heat the crucible in a furnace at the desired test temperature for a specified time (e.g., 30 minutes).[\[12\]](#)
  - Allow the sample to cool to room temperature in a desiccator.
  - Prepare a dispersion of the heated pigment and an unheated control sample.
  - Compare the color of the two dispersions.
- Evaluation: The heat resistance is the maximum temperature at which the pigment shows no significant color change.[\[11\]](#)

## Chemical Resistance Testing (Acid Resistance based on GB/T 5211.6-85)

This test assesses the stability of a pigment in an acidic environment.[\[13\]](#)

- Principle: The pigment is exposed to a specific acid solution for a defined period, and any color change in the pigment or staining of the solution is evaluated.[\[13\]](#)
- Procedure:
  - A weighed amount of the pigment is placed in a test tube with the specified acid solution (e.g., hydrochloric acid).[\[13\]](#)
  - The mixture is agitated for a set time.
  - The mixture is then filtered.
  - The filtrate is observed for any coloration (staining).
  - The color of the filtered pigment is compared to a sample treated with distilled water.
- Evaluation: The acid resistance is rated on a scale (typically 1 to 5, with 5 being the best) based on the degree of color change and staining.[\[13\]](#)

## Oil Absorption Testing (ASTM D281)

This method determines the amount of oil required to wet a given weight of pigment to form a coherent paste.[\[14\]](#)

- Principle: Linseed oil is gradually added to a weighed amount of pigment, and the mixture is rubbed with a spatula until a stiff, putty-like paste is formed.[\[15\]](#)
- Procedure:
  - Weigh a specific amount of the pigment onto a flat surface.
  - Slowly add linseed oil drop by drop from a burette.

- Thoroughly rub the oil into the pigment with a spatula after each addition.
- The endpoint is reached when the mixture forms a single, smooth paste that does not break or separate.
- Evaluation: The oil absorption is calculated as the grams of oil required per 100 grams of pigment.[\[16\]](#)

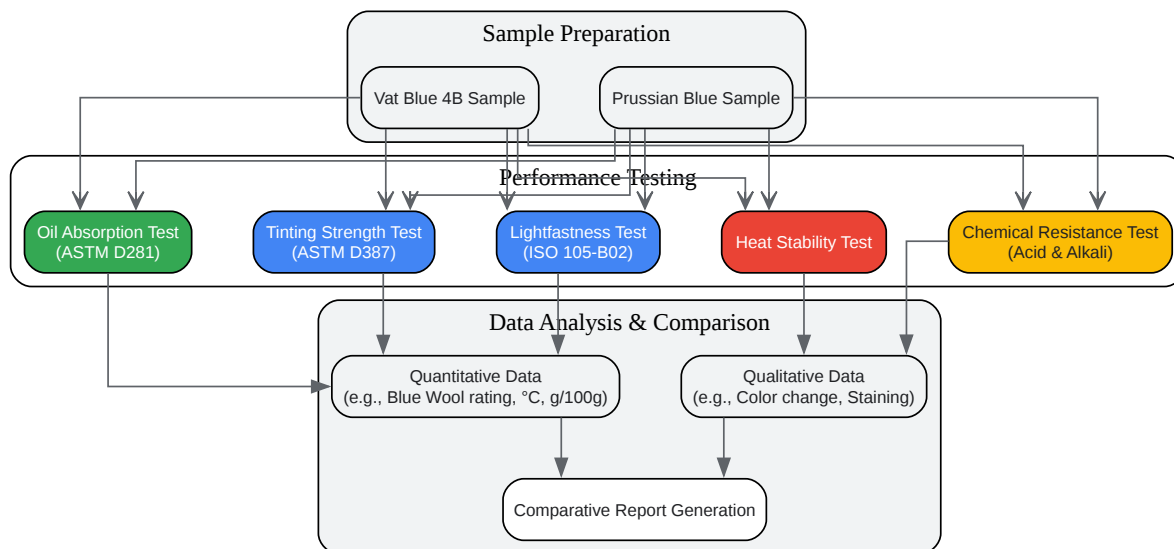
## Tinting Strength Testing (ASTM D387)

This method compares the color strength of a test pigment to a reference standard.[\[17\]](#)

- Principle: The test pigment and a reference standard are each dispersed in a white paste, and the color of the resulting tints are compared.[\[18\]](#)
- Procedure:
  - Prepare separate dispersions of the test pigment and the reference standard pigment in a white paste using a mechanical muller.
  - Compare the color of the two tinted pastes visually or instrumentally.
- Evaluation: The tinting strength of the test pigment is expressed as a percentage of the reference standard.[\[18\]](#)

## Visual Representation of Experimental Workflow

The following diagram illustrates a general workflow for the comparative evaluation of pigments.



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- To cite this document: BenchChem. [A Comparative Analysis of Vat Blue 4B and Prussian Blue in Pigment Applications]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1682750#a-comparative-study-of-vat-blue-4b-and-prussian-blue-in-pigment-applications>]

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